

Proper Disposal of Mead Ethanolamide: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mead ethanolamide

Cat. No.: B110053

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This guide provides detailed procedural information for the proper disposal of **Mead ethanolamide**, aligning with standard laboratory safety and environmental protection practices.

Mead ethanolamide, a bioactive lipid molecule, is often supplied in an ethanol solution for research purposes.^[1] The disposal procedure must therefore account for both the solute and the solvent. Always consult your institution's Environmental Health and Safety (EHS) office for specific guidelines, as local regulations may vary.

Hazard and Safety Profile

Before handling, it is crucial to review the product's Material Safety Data Sheet (MSDS) for comprehensive hazard information and safe handling practices.^[1] While a specific MSDS for **Mead ethanolamide** was not retrieved in the search, its chemical class as a fatty acid ethanolamide and its common solvent provide a basis for safe disposal protocols.

Property	Information	Source
Chemical Name	Mead acid ethanolamide; N-(2-Hydroxyethyl)-5Z,8Z,11Z-eicosatrienamide	[2]
CAS Number	169232-04-6	[2][3]
Common Solvent	Ethanol	
Storage	Store at -20 °C, protected from light and air.	
Solubility	Soluble in organic solvents like DMSO and DMF at ≥ 10 mg/ml. Not directly soluble in aqueous solutions.	

Step-by-Step Disposal Protocol

The proper disposal of **Mead ethanolamide** depends on whether it is in its original ethanol solution or if the solvent has been removed.

Scenario 1: Disposal of **Mead Ethanolamide** in Ethanol Solution

Ethanol is classified as an ignitable/flammable chemical and is typically considered hazardous waste by regulatory bodies like the U.S. Environmental Protection Agency (EPA). Therefore, it must not be disposed of down the drain.

- Waste Collection:
 - Collect the **Mead ethanolamide**/ethanol solution in a designated, properly labeled hazardous waste container. The container must be compatible with organic solvents.
 - The label should clearly state "Hazardous Waste," list all chemical constituents (**Mead ethanolamide**, Ethanol), and indicate the approximate concentrations.
 - Keep the waste container securely closed except when adding waste.

- Segregation and Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - Ensure the SAA is away from sinks and floor drains.
 - Store incompatible waste streams separately to prevent accidental reactions.
- Waste Pickup:
 - Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

Scenario 2: Disposal of Solid **Mead Ethanolamide** (after solvent evaporation)

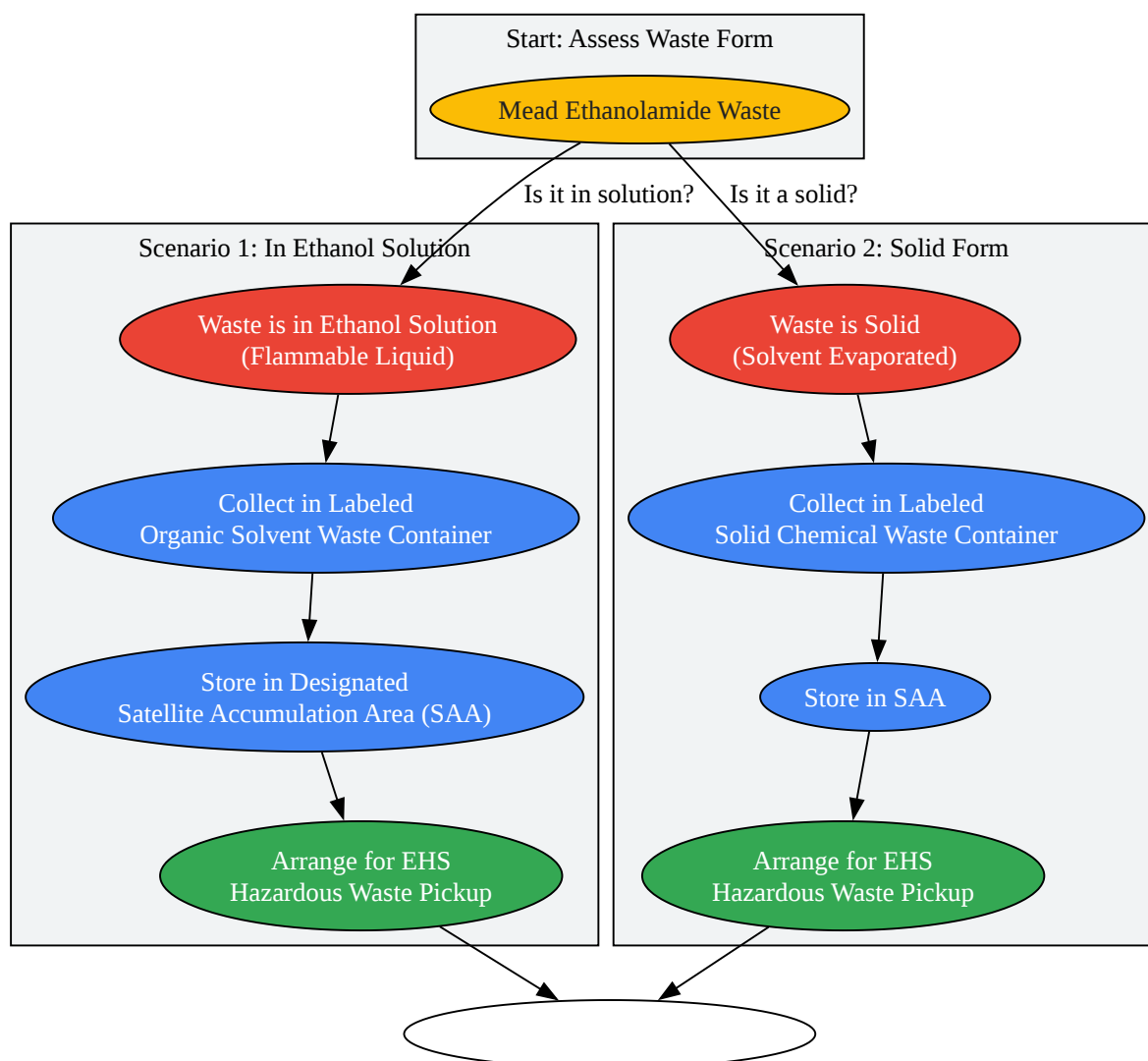
If the ethanol solvent has been evaporated under a stream of inert gas as per preparation instructions, the remaining solid **Mead ethanolamide** must be disposed of as chemical waste.

- Waste Collection (Solids):
 - Collect the solid **Mead ethanolamide** waste in a clearly labeled container for solid chemical waste.
 - Chemically contaminated solid waste, such as pipette tips or empty vials, should also be collected in a designated, puncture-proof container.
- Container Disposal:
 - Thoroughly empty and rinse any containers that held **Mead ethanolamide**. The first rinseate should be collected as hazardous waste.
 - After thorough rinsing, deface or remove the original labels before disposing of the empty container in the appropriate laboratory glass or plastic recycling bin.
- Disposal:

- The collected solid chemical waste should be managed and disposed of through your institution's EHS program.

Emergency Procedures

In case of a spill, immediately alert personnel in the area. For spills involving the ethanol solution, ensure there are no ignition sources nearby. Follow your laboratory's specific spill cleanup procedures, which typically involve using an appropriate absorbent material for liquid spills and wearing personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Report all spills to your laboratory supervisor and EHS department.



[Click to download full resolution via product page](#)

Figure 1. Logical workflow for the proper disposal of **Mead ethanolamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. CAS 169232-04-6: MEAD ACID ETHANOLAMIDE | CymitQuimica [cymitquimica.com]
- 3. mead acid ethanolamide | CAS#:169232-04-6 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [Proper Disposal of Mead Ethanolamide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110053#mead-ethanolamide-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

